

In-Depth Technical Guide: Safety and Handling of Xylitol-5-13C

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Compound of Interest

Compound Name: Xylitol-5-13C

Cat. No.: B12396110

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Xylitol-5-13C**, a stable isotope-labeled form of Xylitol. While this document focuses on **Xylitol-5-13C**, the safety and handling procedures are based on the well-established data for unlabeled Xylitol, as the isotopic substitution of carbon-13 is not expected to alter the chemical's fundamental toxicological or hazardous properties.

Hazard Identification and Classification

Xylitol-5-13C is generally not classified as a hazardous substance.^[1] However, as with any chemical, it is essential to handle it with appropriate care to minimize potential risks.

Potential Health Effects:

- Inhalation: May cause respiratory irritation.^[2]
- Skin Contact: May cause mild skin irritation.^[2]
- Eye Contact: May cause eye irritation.^[2]
- Ingestion: Ingestion of large quantities may cause gastrointestinal disturbances, including a laxative effect.^{[3][4]}

The product is not considered harmful to aquatic organisms or to cause long-term adverse effects in the environment.[2]

Quantitative Safety Data

The following table summarizes the key quantitative toxicological and physical property data for Xylitol.

Parameter	Value	Species	Reference
Acute Oral Toxicity (LD50)	> 4000 mg/kg	Rat	[2]
16,500 mg/kg	Rat	[4]	
> 5000 mg/kg	Mouse	[5]	
Molecular Mass (Labeled)	153.14 g/mol	-	[2]
Relative Density	1.52	-	[2]
Water Solubility	642 g/L	-	[2]
Dissociation Constant	13.3 at 18 °C (64 °F)	-	[2]

Experimental Protocol: Safe Handling Procedure

This protocol outlines the standard procedure for safely handling **Xylitol-5-13C** in a laboratory setting.

1. Pre-Handling:

- Read and understand the Safety Data Sheet (SDS).
- Ensure a clean and well-ventilated work area. An eyewash station and safety shower should be accessible.[3][4]
- Assemble all necessary personal protective equipment (PPE).

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield with safety glasses.[3][6]

- Hand Protection: Wear suitable protective gloves (e.g., nitrile rubber).[4]
- Body Protection: Wear a laboratory coat or other protective clothing.[6]
- Respiratory Protection: In case of inadequate ventilation or when generating dust, use a NIOSH/MSHA approved respirator.[3]

3. Handling:

- Avoid generating dust.[3][4] Use techniques like wet sweeping or vacuuming for cleanup.[3][4]
- Keep the container tightly closed when not in use.[3][6]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[2][6]
- Do not eat, drink, or smoke in the handling area.[2][6]

4. Storage:

- Store in a cool, dry, and well-ventilated area.[3][6]
- Some suppliers recommend refrigerated storage (-5 °C to 5 °C).[2]
- Protect from light and moisture, as the material is hygroscopic.[2][3]
- Store away from incompatible materials such as strong oxidizing agents.[2][5]

5. Accidental Release:

- Evacuate unnecessary personnel from the area.[2]
- Wear appropriate PPE.
- For spills, sweep up the material and place it into a suitable, labeled container for disposal.[3]
- Avoid dispersal of dust into the air.[3]
- Prevent the material from entering drains or waterways.[4][6]

6. Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.[6]

Visualized Workflows

The following diagrams illustrate key safety and handling workflows for **Xylitol-5-13C**.

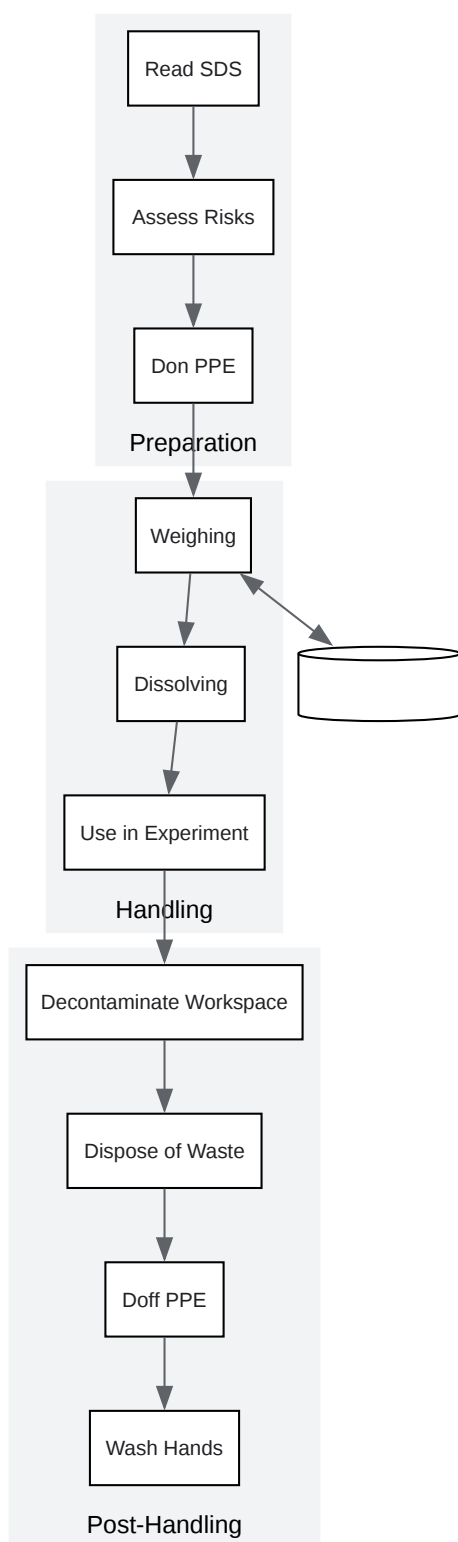


Figure 1: Safe Handling Workflow for Xylitol-5-13C

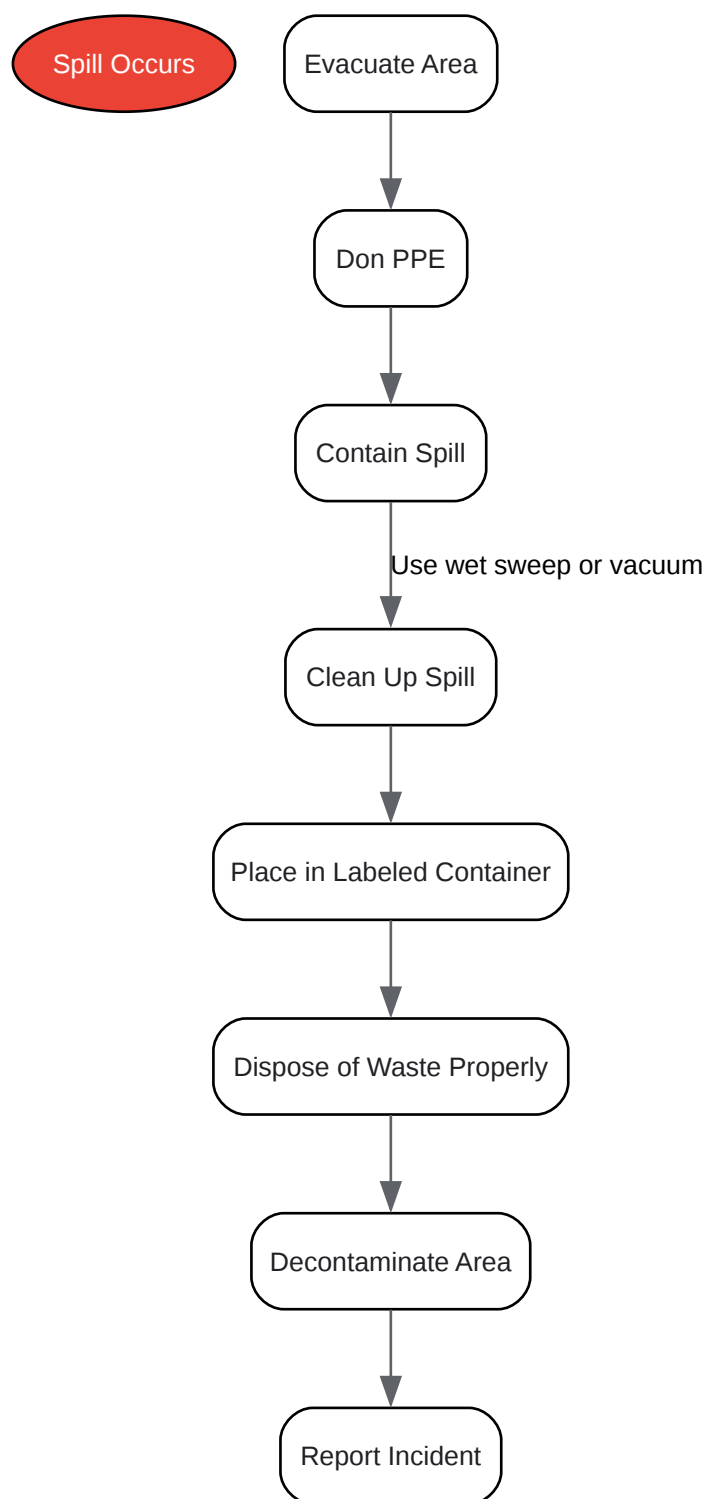


Figure 2: Spill Response Procedure

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